

Section 1: Chemical Identity and Physicochemical Properties

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Compound of Interest

Compound Name: [1,4'-Bipiperidin]-2-one

CAS No.: 159874-26-7

Cat. No.: B070529

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Understanding the fundamental properties of **[1,4'-Bipiperidin]-2-one** is the first step in a robust safety assessment. The structure combines a basic piperidine ring with a piperidin-2-one (a δ -valerolactam) ring. This bifunctional nature dictates its reactivity, solubility, and potential biological interactions.

Property	Value / Description
IUPAC Name	1-(Piperidin-4-yl)piperidin-2-one
Synonyms	4-(2-Oxo-piperidin-1-yl)piperidine
Molecular Formula	C ₁₀ H ₁₈ N ₂ O
Molecular Weight	182.26 g/mol
Appearance	Expected to be an off-white to pale yellow solid.
Key Structural Features	A bicyclic system composed of a piperidine ring and a piperidin-2-one ring linked by a C-N bond. Contains a secondary amine (nucleophilic) and a cyclic amide (lactam).
Solubility	Expected to have moderate solubility in polar organic solvents and limited solubility in water. Salt forms would exhibit enhanced aqueous solubility. ^[1]

Section 2: Hazard Identification and Risk Assessment

Based on the GHS classification of the parent compound, [1,4'-Bipiperidine], this derivative should be handled as a hazardous substance.^{[7][10]} The primary risks are associated with its corrosive and irritant nature, stemming from the basicity of the piperidine nitrogen.

GHS Hazard Summary (Extrapolated)

Pictogram	Signal Word	Hazard Class & Statement
	Danger / Warning	Skin Corrosion/Irritation (Category 1B/2): H314/H315 - Causes severe skin burns and eye damage / Causes skin irritation.[7][10] Serious Eye Damage/Irritation (Category 1/2A): H318/H319 - Causes serious eye damage / Causes serious eye irritation.[7][10] Specific Target Organ Toxicity - Single Exposure (Category 3): H335 - May cause respiratory irritation.[7][10]

Primary Routes of Exposure and Health Effects:

- Inhalation: Inhalation of dust may cause severe irritation to the respiratory tract.[7][10]
- Skin Contact: The compound is expected to be corrosive or irritating. Direct contact can lead to skin irritation, redness, or chemical burns.[7]
- Eye Contact: Poses a significant risk of serious eye damage. Contact can cause severe irritation, pain, and burns that may lead to permanent vision impairment.[7][9][10]
- Ingestion: Harmful if swallowed. May cause burns to the gastrointestinal tract.[8][9]

Section 3: Safe Handling, Storage, and Engineering Controls

A multi-layered approach to safety, combining engineering controls, appropriate personal protective equipment, and standardized procedures, is essential for mitigating the risks associated with **[1,4'-Bipiperidin]-2-one**.

Engineering Controls

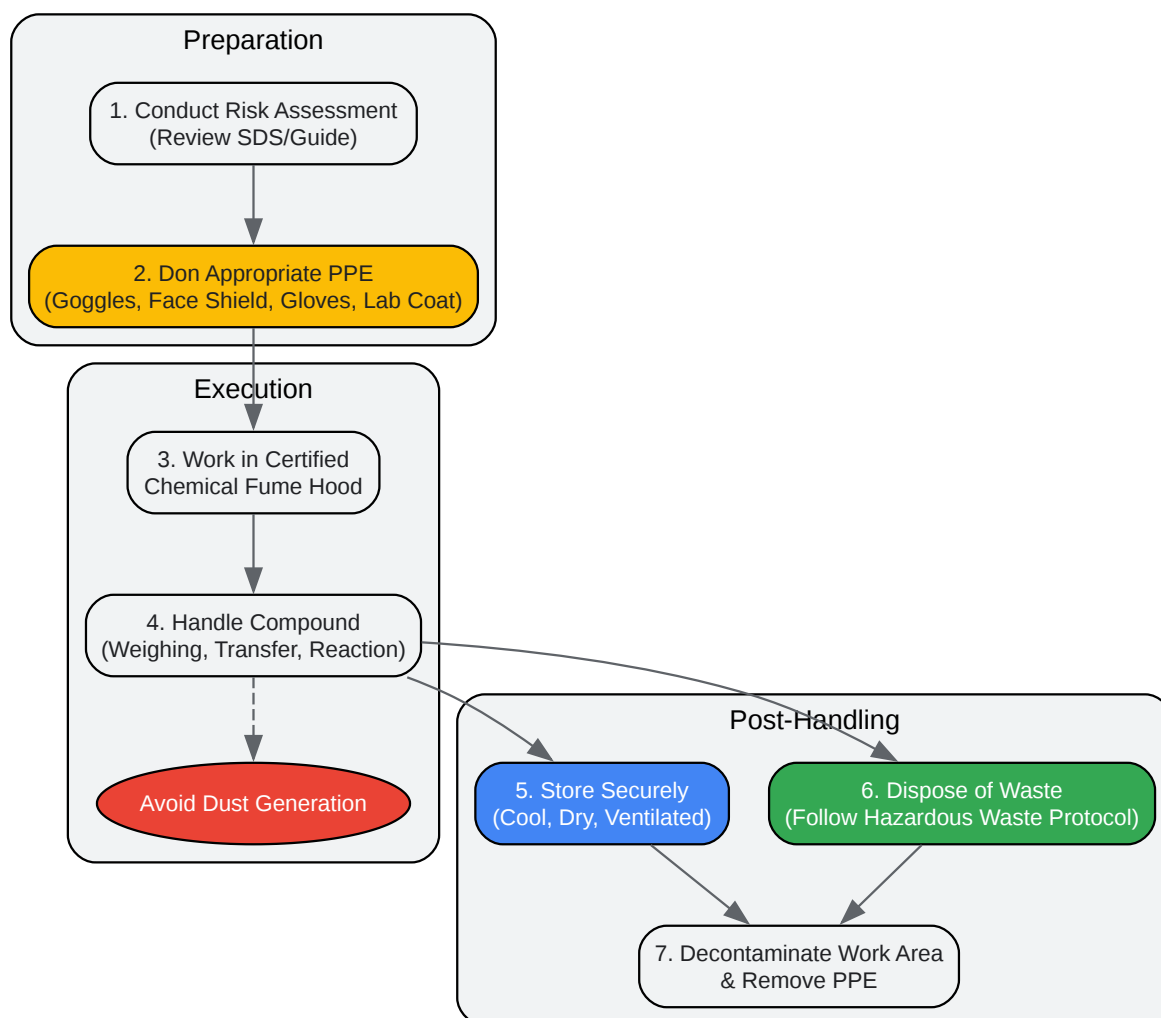
- Fume Hood: All manipulations of the solid compound or its solutions must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.
- Ventilation: Ensure adequate general laboratory ventilation.[\[10\]](#)
- Safety Equipment: An operational eyewash station and safety shower must be immediately accessible in the work area.[\[9\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a full-face shield when handling the solid or concentrated solutions.[\[9\]](#)
- Hand Protection: Use chemically resistant gloves, such as nitrile or neoprene. Inspect gloves for integrity before each use and consult the manufacturer's data for breakthrough times.[\[10\]](#)
- Skin and Body Protection: Wear a flame-resistant lab coat, long pants, and closed-toe shoes. Ensure no skin is exposed.[\[11\]](#)

Standard Handling and Storage Protocol

- Handling: Avoid all personal contact.[\[11\]](#) Prevent dust formation during weighing and transfer by handling the material gently. Use spark-proof tools and maintain a clutter-free workspace.[\[9\]](#) Do not eat, drink, or smoke in the laboratory.[\[11\]](#)
- Storage: Store in a tightly closed, properly labeled container.[\[10\]](#) Keep in a cool, dry, and well-ventilated area designated for hazardous chemicals.[\[10\]](#) Store away from incompatible materials, particularly strong oxidizing agents and strong acids.[\[9\]](#)



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A workflow for the safe handling of [1,4'-Bipiperidin]-2-one.

Section 4: Synthesis and Reactivity Considerations

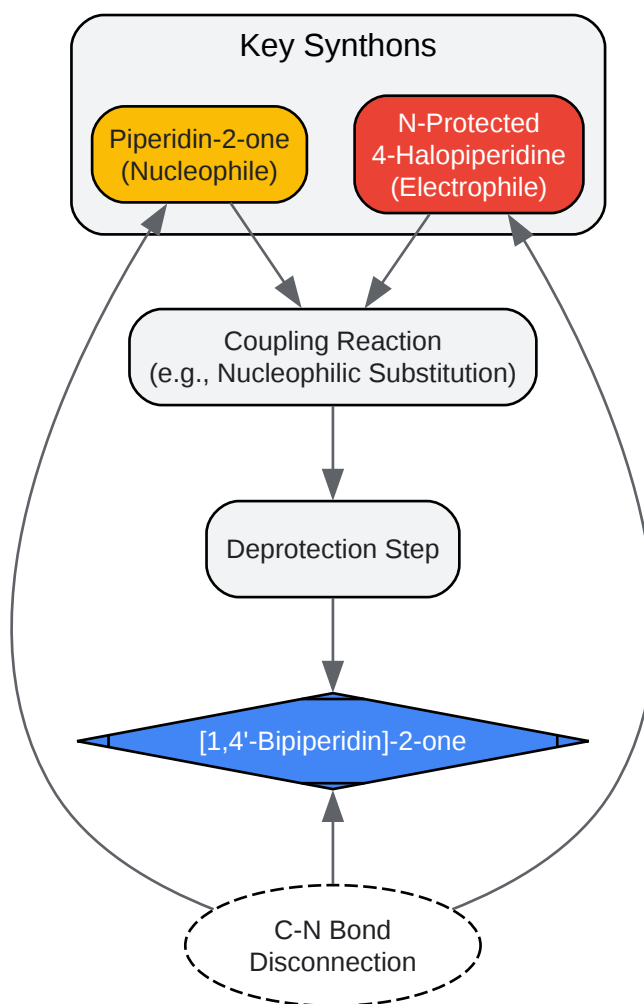
Reactivity Profile

- Stability: The compound is expected to be stable under normal laboratory storage conditions. [\[12\]](#)

- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids.^[9] The secondary amine is basic and will react exothermically with acids. The lactam ring can be susceptible to hydrolysis under strong acidic or basic conditions.
- Hazardous Decomposition Products: Combustion may produce toxic gases, including carbon monoxide, carbon dioxide, and nitrogen oxides.^[9]

Conceptual Synthetic Pathway

The synthesis of **[1,4'-Bipiperidin]-2-one** is not widely documented, but a logical retrosynthetic analysis suggests several viable routes. One plausible approach involves the coupling of a piperidine synthon with a piperidin-2-one synthon. For instance, a nucleophilic substitution reaction between 4-halopiperidine (suitably N-protected) and the anion of piperidin-2-one, followed by deprotection, could yield the target molecule. An alternative is reductive amination between piperidin-4-one and piperidin-2-one, though this is less conventional. The diagram below illustrates a conceptual disconnection.



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A conceptual retrosynthetic analysis for [1,4'-Bipiperidin]-2-one.

Section 5: Emergency and Spill Response Procedures

Prompt and correct action is critical in the event of an exposure or spill.

Personnel Exposure Protocol

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.^{[9][13]}

- **Skin Contact:** Immediately remove all contaminated clothing and flush the affected skin area with large amounts of water for at least 15 minutes. Use a safety shower if the spill is extensive. Seek medical attention if irritation persists.[9][13][14]
- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[9][10]
- **Ingestion:** Do NOT induce vomiting.[9] If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Small-Scale Laboratory Spill (<10 g) Cleanup Protocol

This protocol is for trained laboratory personnel only. For large spills, evacuate the area and call emergency responders.

- **Alert & Evacuate:** Alert personnel in the immediate vicinity and evacuate the area.[13][15]
- **Secure Area:** Restrict access to the spill area. If the substance is flammable or used with flammable solvents, remove all ignition sources.[15]
- **Don PPE:** At a minimum, don a lab coat, safety goggles, face shield, and double-layer chemically resistant gloves.
- **Contain Spill:** If the spill is a liquid, create a dike around the spill using an inert absorbent material like vermiculite, sand, or cat litter.[16]
- **Absorb & Neutralize:** For a solid spill, carefully cover it with an inert absorbent material to prevent it from becoming airborne.[16] Do NOT use combustible materials like paper towels to absorb the bulk of the spill.
- **Collect Residue:** Carefully sweep or scoop the absorbed material and place it into a heavy-duty plastic bag or a sealable, labeled container.[14][16]
- **Decontaminate:** Wipe the spill area with a suitable decontamination solution (e.g., soap and water), followed by clean water. Collect all cleaning materials in a separate hazardous waste bag.

- Dispose: Seal and label the container as "Hazardous Waste: **[1,4'-Bipiperidin]-2-one** Spill Debris." Dispose of the waste through your institution's hazardous waste management program.
- Report: Report the incident to your laboratory supervisor and institutional Environmental Health and Safety (EHS) office.[\[14\]](#)

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